

An In-depth Technical Guide to DL-Tryptophan Methyl Ester Hydrochloride

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Compound of Interest

Compound Name: *DL-TRYPTOPHAN METHYL
ESTER HYDROCHLORIDE*

CAS No.: 5619-09-0

Cat. No.: B555556

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Introduction

DL-Tryptophan methyl ester hydrochloride is the hydrochloride salt of the methyl ester of DL-Tryptophan, a racemic mixture of the essential amino acid. The esterification of the carboxylic acid group makes it a valuable intermediate in organic synthesis, particularly in peptide synthesis where the amino group must be free for coupling reactions.^[1] Its hydrochloride salt form enhances solubility and stability, making it a versatile building block for researchers in medicinal chemistry, drug development, and biochemical studies.^{[1][2]} This guide provides a comprehensive technical overview of its chemical properties, analytical characterization, synthesis, and applications, designed for professionals in the scientific community.

Physicochemical Properties

DL-Tryptophan methyl ester hydrochloride is typically a white to off-white crystalline solid or powder.^{[2][3]} As a racemic mixture, it does not exhibit optical activity. The fundamental physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	5619-09-0	[2]
Molecular Formula	$C_{12}H_{14}N_2O_2 \cdot HCl$	[2]
Molecular Weight	254.71 g/mol	[3]
Appearance	White to off-white powder/crystal	[1][2]
Melting Point	214-219 °C	[2]
Storage	0-8°C, in a cool, dry, and well-ventilated place	[2][3]

Solubility Profile

The hydrochloride salt form significantly enhances the aqueous solubility compared to the free base. Its solubility is a critical parameter for reaction solvent selection and purification processes like crystallization. The solubility is generally highest in polar protic solvents and decreases with decreasing solvent polarity.[4]

Data from studies on the L-enantiomer, which is expected to have a similar solubility profile for non-chiral properties, shows a strong dependence on both the solvent and temperature, with solubility increasing as temperature rises.[4]

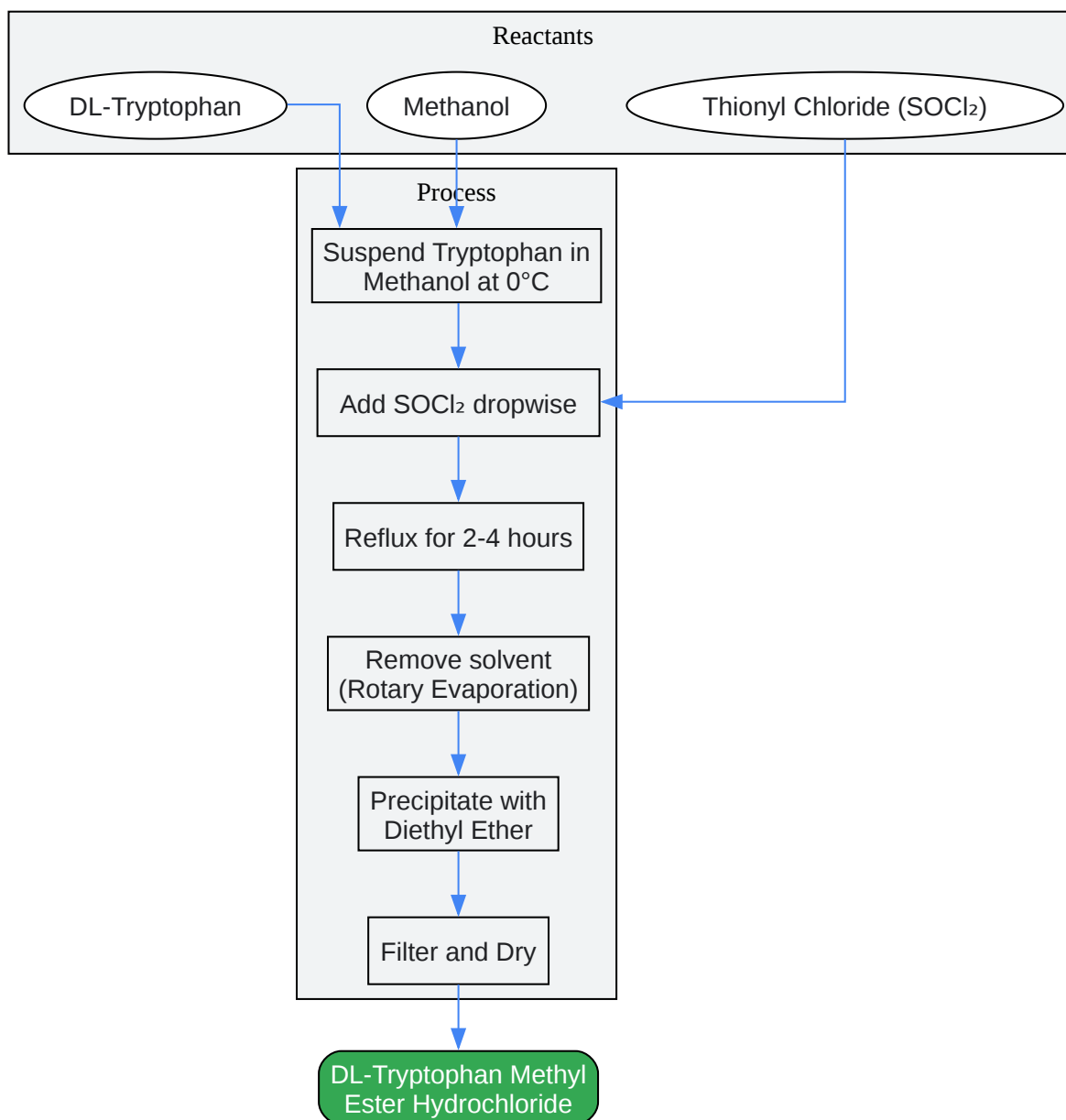
Solvent	Mole Fraction (x_1) at 298.15 K (25 °C)	Reference
Methanol	0.033403	[3][4]
Water	0.011939	[4][5]
Ethanol	0.007368	[4]
Dimethyl Sulfoxide (DMSO)	Soluble (50 mg/ml)	[5]
n-Propanol	0.003708	[4]
n-Butanol	0.002632	[4]
Isopropanol	0.001573	[4]
Acetone	0.000605	[4]
Ethyl acetate	0.000074	[4]
Acetonitrile	0.000065	[4]

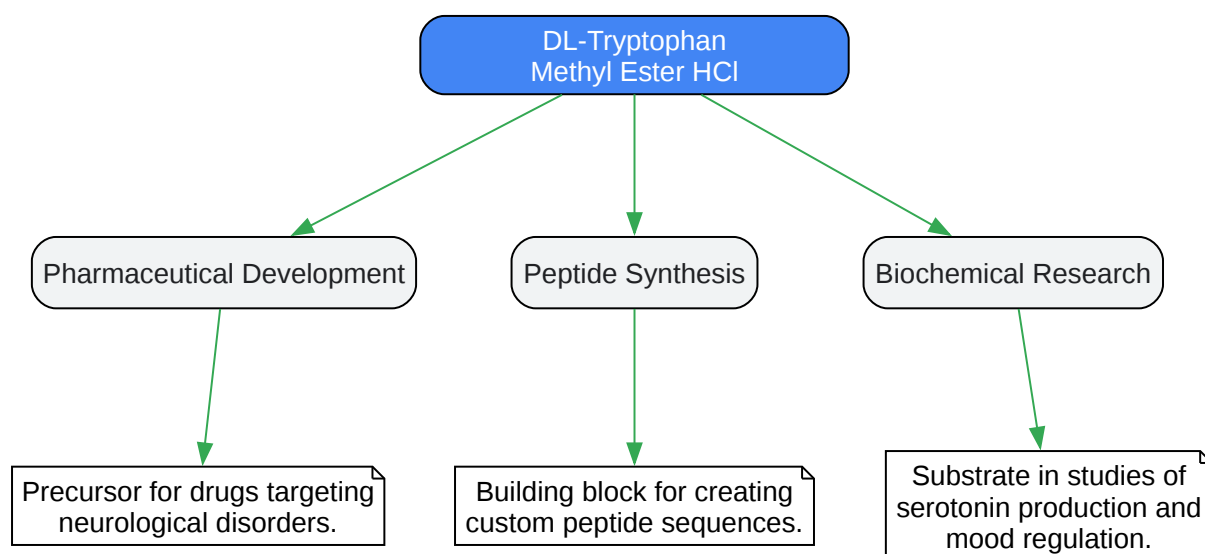
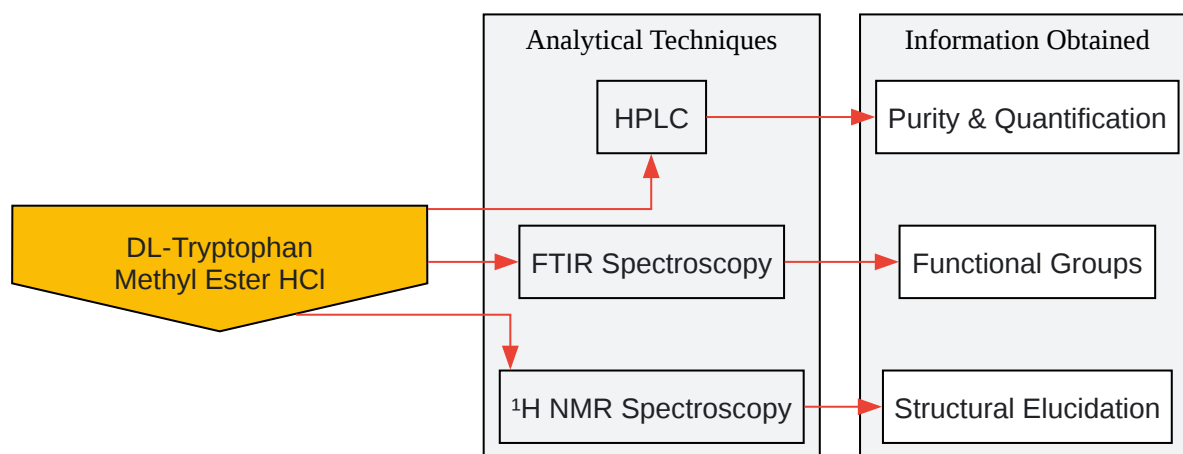
Note: The quantitative mole fraction data is for the L-enantiomer but serves as a strong reference for the DL-racemate.

Synthesis and Reactivity

Fischer-Speier Esterification: The Primary Synthetic Route

The most common and straightforward method for synthesizing amino acid methyl esters is the Fischer-Speier esterification.[3] This method involves treating the amino acid with methanol in the presence of an acid catalyst. Thionyl chloride (SOCl_2) is a particularly effective reagent as it reacts with methanol to generate anhydrous HCl in situ, which acts as the catalyst and protonates the amino group, preventing side reactions.[3]





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Sources

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